Application Note: In Vitro Cytotoxicity Profiling of (4-Methylcyclohexyl)(phenyl)methanamine

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Compound of Interest

Compound Name:	*(4-Methylcyclohexyl)(phenyl)methanamine*
Cat. No.:	*B13347057*

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Abstract & Strategic Rationale

(4-Methylcyclohexyl)(phenyl)methanamine is a structural hybrid featuring a lipophilic cyclohexyl-phenyl scaffold and a basic primary amine. Chemically, it classifies as a Cationic Amphiphilic Drug (CAD).[1][2] While specific toxicological literature on this exact isomer is emerging, its physicochemical properties (LogP > 4.0, pKa ~9.5) predict a specific toxicity profile characterized by lysosomal trapping and phospholipidosis, rather than simple necrosis.

This guide departs from generic cytotoxicity templates. Instead, it details a Mechanistic Toxicity Profiling (MTP) workflow designed to distinguish between general mitochondrial failure and CAD-specific lysosomal dysfunction. This distinction is critical for de-risking lead compounds early in drug discovery.

Key Physicochemical Constraints

- Lipophilicity (LogP ~4.3): High potential for non-specific binding to plastic labware.
- Basicity (pKa ~9.5): The molecule will be >99% protonated at physiological pH (7.4), driving it into acidic organelles (lysosomes).

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Experimental Design & Cell Models

Cell Line Selection

To model systemic and organ-specific toxicity, a dual-cell model is required:

Cell Line	Tissue Origin	Rationale for Selection
HepG2	Liver (Hepatocellular Carcinoma)	Metabolic Competence: Expresses Phase I/II enzymes (though lower than primary hepatocytes). Critical for assessing if the parent amine or a metabolite drives toxicity.
SH-SY5Y	Neural (Neuroblastoma)	Target Tissue Relevance: As a likely CNS-active amine, neurotoxicity is the primary safety endpoint. Differentiated SH-SY5Y cells mimic dopaminergic neurons, increasing sensitivity to excitotoxicity.

The "Plastic Sink" Effect (Critical Pre-Assay Check)

Expert Insight: Lipophilic amines like **(4-Methylcyclohexyl)(phenyl)methanamine** adsorb rapidly to polystyrene. Using standard TC-treated plates without validation can shift your IC50 values by 10–50-fold (false safety signal).

- Recommendation: Use Glass-coated or Ultra-Low Attachment (ULA) plates for compound dilution steps.
- Solvent System: Dissolve stock in 100% DMSO. Limit final well concentration to 0.5% DMSO to avoid solvent-induced membrane permeabilization.

Multiplexed Assay Workflow (Phase I)

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We utilize a Multiplexed Endpoint Approach to capture the "When" and "How" of cell death simultaneously.

The Dual-Readout Strategy

- Readout A: CellTiter-Glo® (ATP Quantification): Measures metabolic activity. A drop in ATP often precedes membrane rupture.
- Readout B: LDH Release (Membrane Integrity): Measures Lactate Dehydrogenase in the supernatant. Indicates late-stage necrosis.

Interpretation Logic:

- Low ATP + Low LDH: Cytostasis (Growth arrest without death).
- Low ATP + High LDH: Necrosis.[3]
- Low ATP + Low LDH (followed by late LDH spike): Apoptosis.[3]

Workflow Diagram (Graphviz)

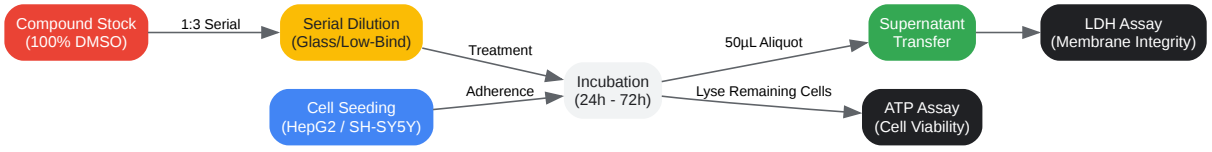

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Figure 1: Multiplexed cytotoxicity workflow ensuring no data loss between metabolic and membrane integrity endpoints.

Mechanistic Profiling: The Lysosomal Trapping Assay (Phase II)

This is the critical differentiator for this specific molecule. Because it is a CAD, it will accumulate in lysosomes, potentially causing Phospholipidosis (PLD).[4]

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Mechanism of Action

The uncharged amine diffuses through the cell membrane. Once inside the acidic lysosome (pH ~4.5), it becomes protonated (charged). The charged form cannot diffuse back out ("Ion Trapping"). This accumulation inhibits lysosomal phospholipases, leading to lipid buildup (foam cell formation).

Mechanistic Pathway Diagram (Graphviz)

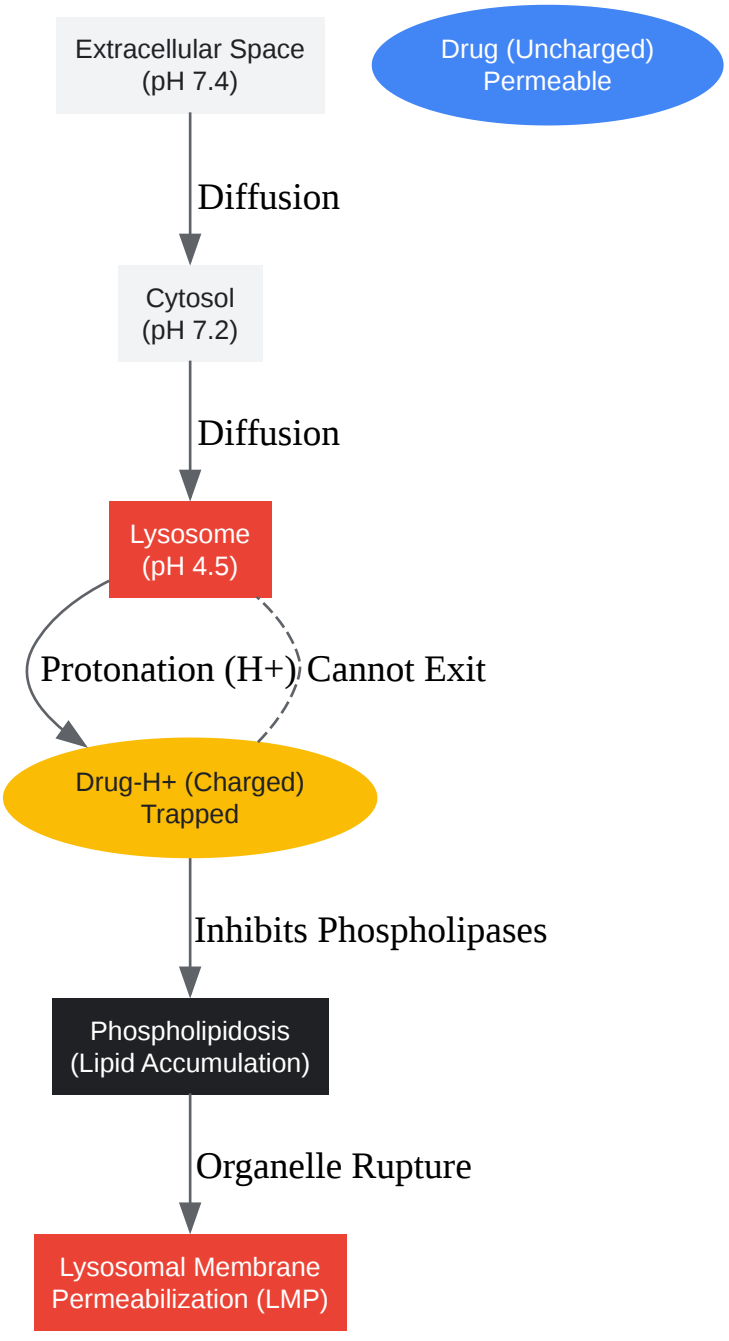

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Figure 2: The "Ion Trapping" mechanism specific to lipophilic amines like **(4-Methylcyclohexyl)(phenyl)methanamine**.

Detailed Protocol: High-Content Screening (HCS) for Phospholipidosis

Objective: Quantify lysosomal accumulation and phospholipid buildup using fluorescent probes.

Materials

- Cell Line: HepG2 (seeded at 10,000 cells/well in 96-well black/clear bottom plates).
- Reagents:
  - HCS LipidTOX™ Red: Stains intracellular phospholipid accumulation.
  - LysoTracker™ Green DND-26: Stains acidic organelles (loss of signal indicates lysosomal alkalinization/rupture).
  - Hoechst 33342: Nuclear counterstain.
- Positive Control: Amiodarone (10 µM) or Chlorpromazine (known PLD inducers).

Step-by-Step Methodology

- Seeding: Plate HepG2 cells in 100 µL media. Incubate 24h at 37°C/5% CO2.
- Treatment:
  - Prepare **(4-Methylcyclohexyl)(phenyl)methanamine** in culture media (0.1 µM to 100 µM).
  - Include Vehicle Control (0.5% DMSO) and Positive Control (Amiodarone).
  - Incubate for 48 hours (PLD is a slow-onset phenotype).
- Staining (Live Cell Protocol):

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- Prepare a staining cocktail in pre-warmed media:
  - LysoTracker Green (50 nM final)
  - Hoechst 33342 (1 µg/mL final)
- Note: LipidTOX is usually added after fixation, but for live-tracking lysosomal pH, use LysoTracker first.
- Alternative (Fixation Protocol for LipidTOX):
  - Remove media. Wash with PBS.
  - Fix with 4% Paraformaldehyde (15 min).
  - Stain with HCS LipidTOX Red (1:1000) + Hoechst for 30 min.

- Imaging:
  - Acquire images on a High-Content Imager (e.g., Opera Phenix or CellInsight).
  - Channels: DAPI (Nuclei), FITC (LysoTracker), TRITC (LipidTOX).

Data Analysis Parameters

Parameter	Expected Result for CAD Toxicity	Biological Meaning
Spot Intensity (LipidTOX)	Increase (>2-fold vs control)	Phospholipid accumulation (PLD).
Spot Count (LysoTracker)	Initial Increase -> Late Decrease	Early trapping (swelling) followed by membrane rupture.
Nuclear Count	Decrease	Overt cytotoxicity (cell loss).

References & Authority

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Disclaimer: This protocol is for research purposes only. **(4-Methylcyclohexyl)(phenyl)methanamine** should be handled as a potentially hazardous novel chemical entity (NCE) with appropriate PPE and containment.

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